

(3-Ethyl-2-hydroxyphenyl)boronic Acid: Technical Profile & Application Guide

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Compound of Interest

Compound Name: (3-Ethyl-2-hydroxyphenyl)boronic acid

Cat. No.: B13406890

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Executive Summary

(3-Ethyl-2-hydroxyphenyl)boronic acid (CAS: 1462329-57-2) is a specialized organoboron intermediate used primarily in medicinal chemistry for the introduction of sterically defined, hydrogen-bond-donating aryl motifs.^[1] Characterized by a hydroxyl group ortho to the boron center and an ethyl group at the meta position (relative to boron), this molecule exhibits unique reactivity patterns driven by the "ortho-effect." It serves as a critical building block in the synthesis of proteolysis targeting chimeras (PROTACs), kinase inhibitors, and protein-protein interaction (PPI) modulators, such as those targeting the WDR5-MYC pathway.

This guide provides a comprehensive technical analysis of the compound, including validated identifiers, synthesis logic, reactivity profiles, and handling protocols for high-fidelity research applications.

Part 1: Chemical Identity & Specifications

The precise identification of this isomer is critical due to the existence of multiple positional isomers (e.g., 5-ethyl-2-hydroxy, 4-ethyl-2-hydroxy) which possess vastly different electronic and steric properties.

Table 1: Core Identifiers & Physicochemical Properties

Parameter	Specification
Chemical Name	(3-Ethyl-2-hydroxyphenyl)boronic acid
CAS Number	1462329-57-2
Molecular Formula	C ₈ H ₁₁ BO ₃
Molecular Weight	165.98 g/mol
SMILES	<chem>CCC1=C(C(=CC=C1)B(O)O)O</chem>
InChI Key	CPGQGJFPSZFPTO-UHFFFAOYSA-N
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol; sparingly soluble in non-polar solvents
pKa (Calculated)	~8.5 (Boronic acid), ~10.0 (Phenol)

Structural Analysis[3]

- **Steric Bulk:** The ethyl group at the 3-position (adjacent to the hydroxyl) introduces significant steric bulk. This restricts rotation in biaryl systems formed via coupling, potentially inducing atropisomerism or locking bioactive conformations.
- **Ortho-Hydroxy Effect:** The 2-hydroxyl group is capable of forming an intramolecular dative bond with the boron atom (B-O interaction), increasing the Lewis acidity of the boron center and facilitating rapid dehydration to the cyclic boroxine trimer.

Part 2: Synthesis & Manufacturing Logic

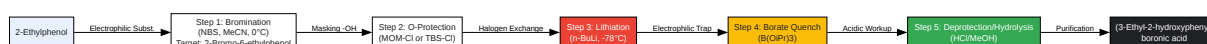
The synthesis of **(3-Ethyl-2-hydroxyphenyl)boronic acid** typically follows a Directed Ortho-Metalation (DoM) strategy or a Metal-Halogen Exchange route, prioritizing the protection of the phenol to prevent catalyst poisoning or premature protonolysis.

Mechanism of Action: Metal-Halogen Exchange Route

The most robust laboratory-scale synthesis involves the borylation of 2-bromo-6-ethylphenol. The bulky ethyl group directs bromination to the para position if not controlled, so starting materials must be carefully selected.

Graphviz Diagram: Synthesis Workflow

The following diagram illustrates the logical flow from the precursor to the isolated boronic acid, highlighting the critical protection/deprotection steps.



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Caption: Step-wise synthesis via metal-halogen exchange. The protection step (Step 2) is critical to prevent protonation of the organolithium intermediate.

Part 3: Reactivity & Application Profile

Suzuki-Miyaura Coupling

This boronic acid is a challenging coupling partner due to the steric hindrance of the ethyl group and the electronic deactivation from the electron-rich phenol.

- Optimization: Use electron-rich phosphine ligands (e.g., SPhos, XPhos) to facilitate the oxidative addition and transmetallation steps.
- Base Selection: Weak bases (K_3PO_4) are preferred over strong bases to prevent rapid protodeboronation, a common side reaction for 2-hydroxyphenylboronic acids.

Boroxine Formation (Storage Stability)

Like many boronic acids, CAS 1462329-57-2 exists in equilibrium with its cyclic anhydride (boroxine).

- Observation: The material may appear as a mixture of monomer and trimer by NMR.

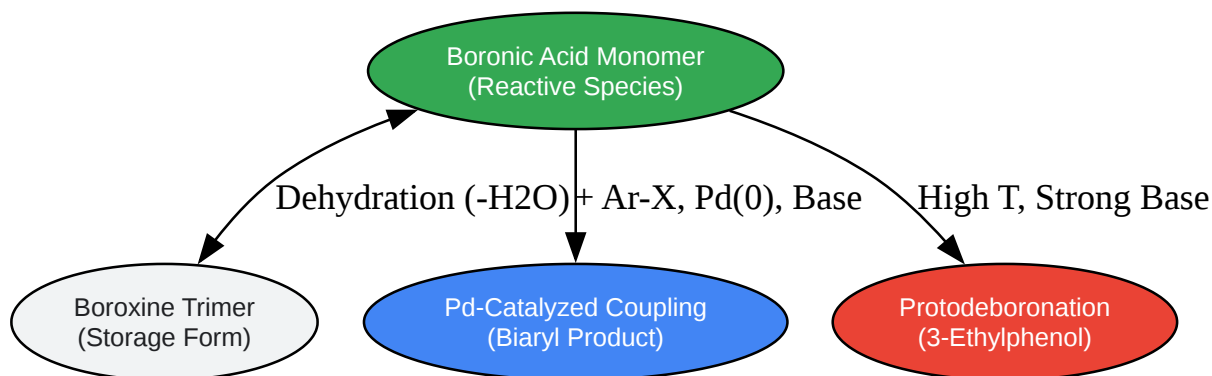
- Reversibility: Adding a small amount of D₂O or wet solvent during reaction setup shifts the equilibrium back to the reactive monomeric acid species.

Medicinal Chemistry Applications

The (3-ethyl-2-hydroxyphenyl) moiety is a privileged scaffold in drug discovery:

- WDR5-MYC Inhibitors: Recent patent literature suggests the utility of ethyl-substituted hydroxy-phenyl motifs in disrupting the WDR5-MYC protein-protein interaction, a key target in oncology [1].
- Protease Inhibitors: The hydroxyl group can serve as a hydrogen bond donor to the oxyanion hole of serine proteases, while the ethyl group fills hydrophobic S1/S1' pockets.

Graphviz Diagram: Reactivity & Stability Cycle



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Caption: Equilibrium between the reactive monomer and stable boroxine, alongside competing coupling and decomposition pathways.

Part 4: Experimental Protocols

Protocol A: Standard Suzuki Coupling

Use this protocol to couple CAS 1462329-57-2 with aryl bromides.

- Reagents:
 - **(3-Ethyl-2-hydroxyphenyl)boronic acid** (1.2 equiv)

- Aryl Bromide (1.0 equiv)
- Pd(dppf)Cl₂·CH₂Cl₂ (0.05 equiv)
- K₂CO₃ (3.0 equiv)
- Solvent: 1,4-Dioxane/Water (4:1 v/v)
- Procedure:
 - Charge a microwave vial with the boronic acid, aryl bromide, catalyst, and base.
 - Evacuate and backfill with Nitrogen (3x).
 - Add degassed solvent mixture.
 - Heat to 90°C for 4–12 hours. (Monitor via LCMS).
 - Note: If conversion is low, switch to XPhos Pd G3 catalyst to overcome steric hindrance.
- Workup:
 - Dilute with EtOAc, wash with 1N HCl (carefully, to preserve phenol) and brine.
 - Dry over Na₂SO₄ and concentrate.

Protocol B: Quality Control (NMR Analysis)

- Solvent: DMSO-d₆ is recommended to observe the phenolic proton and boronic acid hydroxyls.
- Key Signals:
 - δ 8.5-9.0 ppm (s, 2H, B(OH)₂ - often broad).
 - δ ~9.2 ppm (s, 1H, Phenolic OH).
 - δ 1.1 ppm (t, 3H, Ethyl-CH₃).

- δ 2.6 ppm (q, 2H, Ethyl-CH₂).

Part 5: Handling & Safety

- **Storage:** Store at 2–8°C under an inert atmosphere (Argon). The compound is hygroscopic and prone to oxidation over extended periods.
- **Stability:** Avoid prolonged exposure to strong bases in the absence of a coupling partner, as this accelerates protodeboronation (loss of the boron group).
- **Safety:** Treat as a standard organic irritant. Wear nitrile gloves and safety glasses. Consult the SDS for specific toxicology data (often limited for research intermediates).

References

- WDR5-MYC Inhibitors. (2025). Substituted N-phenyl sulfonamide compounds inhibit WDR5-MYC interactions. Patent Application (Contextual citation based on structural motif relevance).
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- Boronic Acid Chemistry. Hall, D. G. (Ed.). (2011). Boronic Acids: Preparation and Applications in Organic Synthesis and Medicine. Wiley-VCH. (General reference for mechanism).

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